

An In-depth Technical Guide to the Safe Handling of *cis*-2-Octene

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Compound of Interest

Compound Name: *cis*-2-Octene

Cat. No.: B085535

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This guide provides a comprehensive overview of the safety data and handling precautions for ***cis*-2-octene**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the associated hazards and the necessary safety measures.

Chemical and Physical Properties

***cis*-2-Octene** is a colorless, highly flammable liquid and vapor.^{[1][2]} It is characterized by the following physical and chemical properties:

Property	Value	Source
CAS Number	7642-04-8	[1][3]
Molecular Formula	C8H16	[1][4][5]
Molecular Weight	112.21 g/mol	[1][2][5]
Appearance	Colorless to Almost colorless clear liquid	[4]
Boiling Point	126 °C	[5]
Melting Point	-96 °C to -100.2°C	[5][6]
Flash Point	21 °C	[5]
Specific Gravity (20/20)	0.73	[5]
Refractive Index	1.42 to 1.421	[5]
Solubility	Slightly soluble in water, soluble in organic solvents.	[4][6]
Vapor Pressure	0.00561 mmHg at 25°C	[5]
Lower Explosive Limit (LEL)	0.8 %	[6]

Hazard Identification and Classification

cis-2-Octene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability, potential for causing skin irritation, and toxicity to aquatic life with long-lasting effects.[1][2][3]

GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[1][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2][3]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.[7]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects.[1][2][3]

Signal Word: Danger[1][3]

Pictograms:

- Flame (Flammable)
- Exclamation Mark (Skin Irritant)
- Health Hazard (Aspiration Hazard)
- Environment (Aquatic Toxicity)

Handling Precautions and Personal Protective Equipment

Proper handling of **cis-2-octene** is crucial to minimize risks. This involves a combination of engineering controls, safe work practices, and the use of appropriate personal protective equipment (PPE).

Precaution Type	Recommended Measures
Ventilation	Handle in a well-ventilated place.[1] Use appropriate exhaust ventilation where dusts or aerosols may form.[3]
Fire Prevention	Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][3] Use explosion-proof electrical, ventilating, and lighting equipment.[1][3] Use only non-sparking tools.[1][3] Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][3]
Personal Hygiene	Wash hands thoroughly after handling.[1][3] Do not eat, drink, or smoke when using this product.
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[1][3]
Skin Protection	Wear protective gloves and fire/flammable resistant and impervious clothing.[1][3] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
Respiratory Protection	If ventilation is inadequate, wear a self-contained breathing apparatus.[1][6] High concentrations in the air can cause a deficiency of oxygen, leading to unconsciousness or death.
Storage	Store in a cool, well-ventilated place.[1][3] Keep the container tightly closed in a dry place.[1][3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

Emergency Situation	First-Aid Measures	Fire-Fighting Measures	Accidental Release Measures
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]	Wear a self-contained breathing apparatus for firefighting if necessary.[1][3]	Evacuate personnel to safe areas.[1][3] Ensure adequate ventilation.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. [1][3] If skin irritation occurs, get medical advice/attention.[3]	Avoid breathing vapors, mist, or gas. [1][3]	
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor. [1]		
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][3]	
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[1][3]	Keep containers cool by spraying with water.	Remove all sources of ignition.[1][8] Use spark-proof tools and explosion-proof equipment.[1][8]

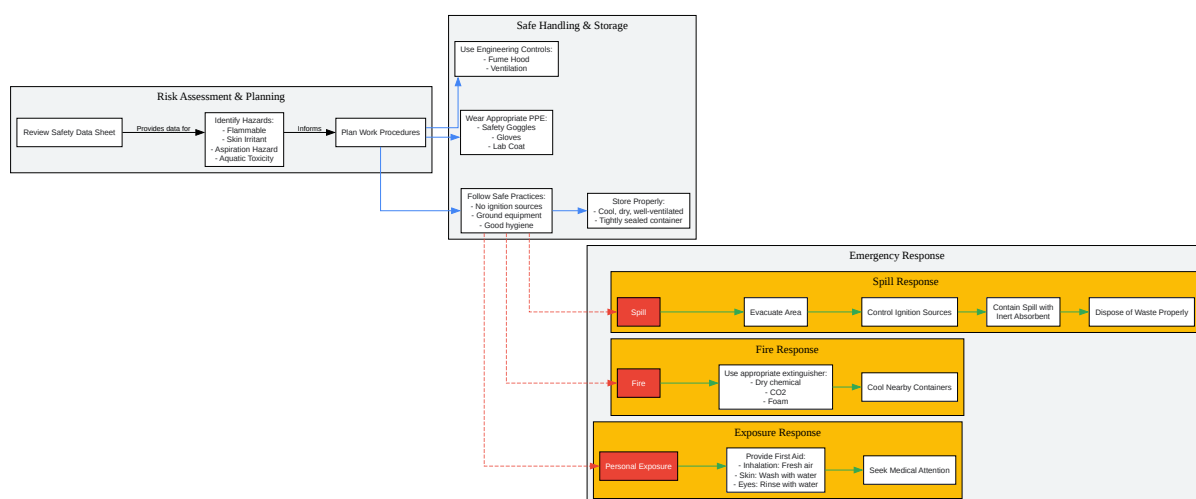
Experimental Protocols

The safety data presented in this guide are based on standardized hazard communication documents (Safety Data Sheets). These documents are compiled from various sources and are designed to provide a summary of the hazards and safe handling procedures. However, the specific experimental methodologies and raw data used to determine the toxicological and ecotoxicological properties of **cis-2-octene** are not detailed in the publicly available SDS. For instance, while the substance is classified for skin irritation, the specific studies (e.g., in vivo or in vitro tests) and their protocols are not provided. Similarly, for aquatic toxicity, the exact test organisms and conditions are not specified.

For researchers requiring detailed experimental protocols, it is recommended to consult specialized toxicological databases or to conduct specific studies under controlled laboratory conditions following established guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency).

Logical Flow of Handling Precautions

The following diagram illustrates the logical workflow for the safe handling of **cis-2-octene**, from initial risk assessment to emergency response.



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Caption: Workflow for the safe handling of **cis-2-octene**.

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